

The Chemical Identity of Sakura-6 Remains Elusive

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sakura-6*

Cat. No.: *B12386229*

[Get Quote](#)

Despite a comprehensive search of available scientific and public databases, the chemical structure of a compound specifically designated as "**Sakura-6**" could not be identified. The term "**Sakura-6**" appears most prominently as the name of a restaurant and does not correspond to any known chemical entity in the referenced literature.

Further inquiries into related terms provided information on the chemical composition of cherry blossoms (sakura), a fungicide named SAKURA®, and a schematic representation of polymeric molecules referred to as "Sakura," none of which represent a discrete small molecule or drug candidate with the designation "**Sakura-6**."

Chemical Composition of Cherry Blossoms: The characteristic fragrance of cherry blossoms is attributed to a complex mixture of volatile organic compounds. Key components contributing to the scent include benzaldehyde, linalool, and coumarin, which imparts a vanilla-like aroma. A patent for a cherry blossom-like fragrance composition also lists dimethoxymethylbenzene, 3,5-dimethoxybenzaldehyde, and methyl 3,5-dimethoxybenzoate as significant constituents.

SAKURA® Fungicide: The product named SAKURA® is an emulsifiable concentrate fungicide containing Bromuconazole (167 g/l) and Tebuconazole (107 g/l) as active ingredients.

Due to the inability to identify a specific chemical structure for "**Sakura-6**," the subsequent requests for quantitative data, experimental protocols, and signaling pathway diagrams cannot be fulfilled at this time. Researchers and drug development professionals seeking information on a compound with this designation are advised to verify the nomenclature and consider the

possibility of it being an internal code name not yet disclosed in public forums or scientific literature.

- To cite this document: BenchChem. [The Chemical Identity of Sakura-6 Remains Elusive]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12386229#what-is-the-chemical-structure-of-sakura-6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com